

Application Note & Protocol: A Guided Synthesis of N,N-Dimethyl-2-phenoxyethanamine

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Compound of Interest

Compound Name: *N-methyl-2-phenoxyethanamine*

CAS No.: 37421-04-8

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of N,N-Dimethyl-2-phenoxyethanamine, a valuable intermediate in pharmaceutical research, notably in the development of histone deacetylase inhibitors.[1][2] The procedure is based on the robust Williamson ether synthesis, a cornerstone of organic chemistry.[3][4] This guide is designed for researchers and drug development professionals, offering not just a step-by-step methodology but also the underlying chemical principles, safety protocols, and characterization techniques required for a successful and reproducible synthesis.

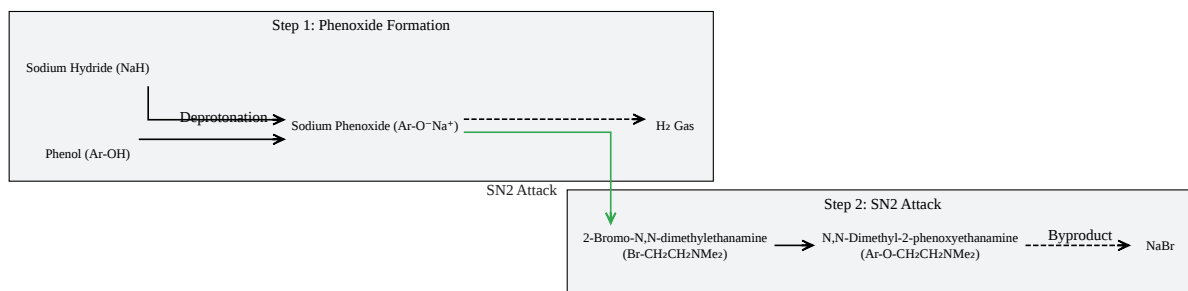
Introduction and Scientific Principle

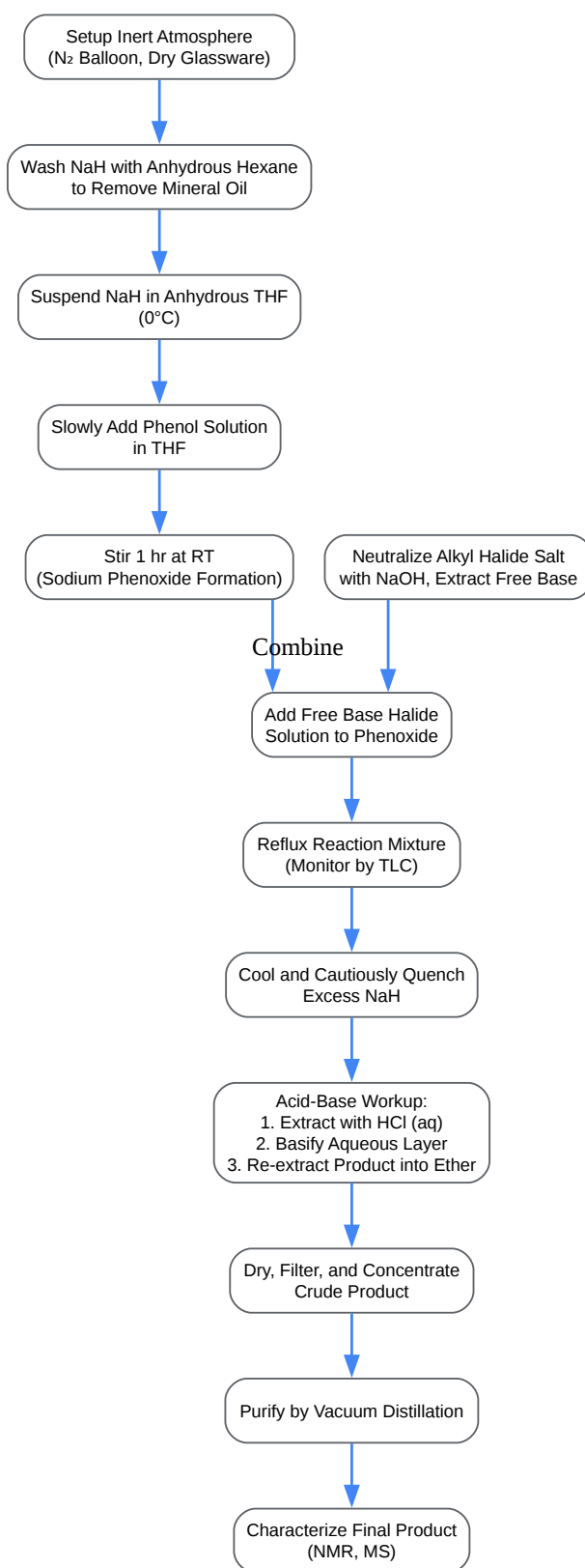
N,N-Dimethyl-2-phenoxyethanamine serves as a key building block in medicinal chemistry. Its synthesis is most reliably achieved through the Williamson ether synthesis, a reaction celebrated for its broad scope and versatility in forming both symmetrical and asymmetrical ethers.[3][5]

The reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism.[3][6][7] The core of this process involves two key stages:

- Deprotonation: A strong base is used to deprotonate a weakly acidic alcohol—in this case, phenol—to generate a potent nucleophile, the sodium phenoxide ion.
- Nucleophilic Attack: The resulting phenoxide attacks an electrophilic alkyl halide, displacing the halide leaving group and forming the desired ether linkage.

For the synthesis of N,N-Dimethyl-2-phenoxyethanamine, the strategy involves the reaction of sodium phenoxide with an N,N-dimethyl-substituted ethyl halide. This pathway is generally preferred over the alternative (reacting sodium 2-(dimethylamino)ethan-1-olate with a halobenzene) because SN2 reactions are most efficient with primary alkyl halides and are notoriously difficult to perform on unactivated aryl halides.^{[5][6]}





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Figure 2: Step-by-step experimental workflow for the synthesis.

Protocol Steps:

Part A: Sodium Phenoxide Formation

- **Inert Atmosphere Setup:** Assemble a 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel. Ensure the entire apparatus is dry.
- **NaH Preparation:** In the fume hood, place the NaH dispersion into the flask. Add 50 mL of anhydrous hexane and stir for 10 minutes. Stop stirring, allow the NaH to settle, and carefully remove the hexane supernatant via cannula. This step removes the protective mineral oil.
[8]Repeat once.
- **Reaction Initiation:** Suspend the washed NaH in 100 mL of anhydrous THF and cool the flask to 0 °C using an ice-water bath.
- **Phenol Addition:** Dissolve the phenol in 50 mL of anhydrous THF and add it to the dropping funnel. Add the phenol solution dropwise to the stirred NaH suspension over 30 minutes.
Causality Note: This slow addition is critical to control the exothermic reaction and the rate of hydrogen gas evolution.
- **Completion:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour to ensure complete formation of sodium phenoxide.

Part B: Williamson Ether Synthesis

- **Free Base Preparation:** The alkylating agent, 2-Bromo-N,N-dimethylethanamine, is supplied as a hydrobromide salt. It must be converted to its free base form before use. Dissolve the salt in a minimal amount of water, cool in an ice bath, and basify by slowly adding 5 M NaOH until the pH is >12. Extract the free base into diethyl ether (3 x 50 mL), combine the organic layers, and dry over anhydrous MgSO₄. Note: This free base is volatile and should be used immediately without concentration.
- **SN₂ Reaction:** Add the ethereal solution of the free base to the dropping funnel and add it dropwise to the sodium phenoxide suspension at room temperature.

- **Reflux:** Once the addition is complete, heat the reaction mixture to reflux (~66 °C for THF) for 4-6 hours. The progress can be monitored by Thin-Layer Chromatography (TLC) by observing the disappearance of the phenol spot.

Part C: Work-up and Purification

- **Quenching:** Cool the flask to 0 °C in an ice bath. Very slowly and carefully, add 10 mL of isopropanol dropwise to quench any unreacted NaH. Then, add 10 mL of ethanol, followed by 20 mL of water.
- **Extraction:** Transfer the mixture to a separatory funnel. Perform an acid-base extraction to isolate the basic amine product. [9] * Add 100 mL of diethyl ether and 100 mL of water. Shake and separate the layers.
 - Extract the organic layer with 2 M HCl (3 x 50 mL). The amine product will be protonated and move into the aqueous layer.
 - Combine the acidic aqueous layers. Cool in an ice bath and add 5 M NaOH until the solution is strongly basic (pH > 12), which deprotonates the amine.
 - Extract the product back into diethyl ether (3 x 75 mL).
- **Final Isolation:** Combine the final organic extracts, wash with brine (1 x 50 mL), dry over anhydrous MgSO₄, filter, and remove the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the resulting pale yellow oil by vacuum distillation to obtain N,N-Dimethyl-2-phenoxyethanamine as a clear liquid. [9]

Product Characterization

The identity and purity of the final compound should be confirmed using standard analytical techniques. [9] The product is a liquid at room temperature. Expected Analytical Data:

Analysis Technique	Expected Result
Appearance	Pale yellow to light yellow oil. [2]
^1H NMR (CDCl_3)	δ (ppm): 7.35-7.25 (m, 2H, Ar-H), 6.99-6.90 (m, 3H, Ar-H), 4.10 (t, 2H, -O-CH ₂ -), 2.75 (t, 2H, -CH ₂ -N-), 2.35 (s, 6H, -N(CH ₃) ₂)
^{13}C NMR (CDCl_3)	δ (ppm): 158.8 (Ar-C-O), 129.5 (Ar-CH), 120.9 (Ar-CH), 114.6 (Ar-CH), 66.5 (-O-CH ₂ -), 58.4 (-CH ₂ -N-), 45.9 (-N(CH ₃) ₂)
Mass Spec (ESI+)	m/z: 166.12 [M+H] ⁺
Purity (GC-MS)	>98% [1]

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